A Comprehensive Guide to the Synonyms of Dialuminium Chloride Pentahydroxide

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Compound of Interest

Compound Name:	*Dialuminium chloride pentahydroxide*
CAS No.:	*12042-91-0*
Cat. No.:	*B1588746*

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For researchers, scientists, and professionals in drug development, precise chemical nomenclature is paramount. This technical guide provides an in-depth overview of the various synonyms and alternative names for **dialuminium chloride pentahydroxide** found in scientific literature, regulatory documents, and commercial products. Understanding these synonyms is crucial for conducting thorough literature reviews, interpreting safety data sheets, and ensuring accurate communication in research and development.

Dialuminium chloride pentahydroxide, with the CAS Number 12042-91-0, is a widely used inorganic polymer.[1][2][3] Its applications span from being an active ingredient in antiperspirants and deodorants to a coagulant in water purification.[4][5][6] The complexity of its structure and its various hydrated forms have led to a multitude of names in the literature.

Synonym Classification and Data

The synonyms for **dialuminium chloride pentahydroxide** can be broadly categorized into several groups: IUPAC names, common and chemical names, and commercial or trade names. The following table summarizes the most frequently encountered synonyms.

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Category	Synonym
IUPAC Names	dialuminium(3+) chloride pentahydroxide[7][8]
aluminum; chloroaluminum; pentahydrate[1][8]	
dialuminum;chloride;pentahydroxide[9]	
Aluminium Chloride Hydroxide[7][8]	
Common & Chemical Names	Aluminum Chlorohydrate (ACH)[4][5][6][7][8][10][11][12][13]
Aluminium Chlorohydrate[4][5][8]	
Polyaluminum Chloride (PAC)[4][11]	
Basic Aluminum Chloride[4][9][11]	
Aluminum Hydroxychloride[4][10][11][12][14]	
Aluminum chloride hydroxide[7][8]	
Aluminum chlorohydroxide[4][10][14]	
Dialuminiumchloridpentahydroxid[2][4]	
Aluminum(III) chloride pentahydroxide[4][9]	
Aluminum chloride basic[4]	
Aluminum chloride oxide[4][11]	
Hydrated Forms	Aluminum chlorohydroxide, dihydrate[10][12][14]
Aluminum hydroxychloride, dihydrate[10][12][14]	
dialuminum;chloride;pentahydroxide;dihydrate[4][6]	
Trade Names	Chlorhydrol®[4][11]
Microspherical® 95[4][11]	
Micro-Dry®[4]	
Reach® 101, 103, 301, 501[4]	

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Locron®[8]
TRAMFLOC® 554[15]

Experimental Protocols

While this guide focuses on nomenclature, a brief mention of relevant experimental context is useful. The identification and characterization of **dialuminium chloride pentahydroxide** and its related compounds often involve techniques such as:

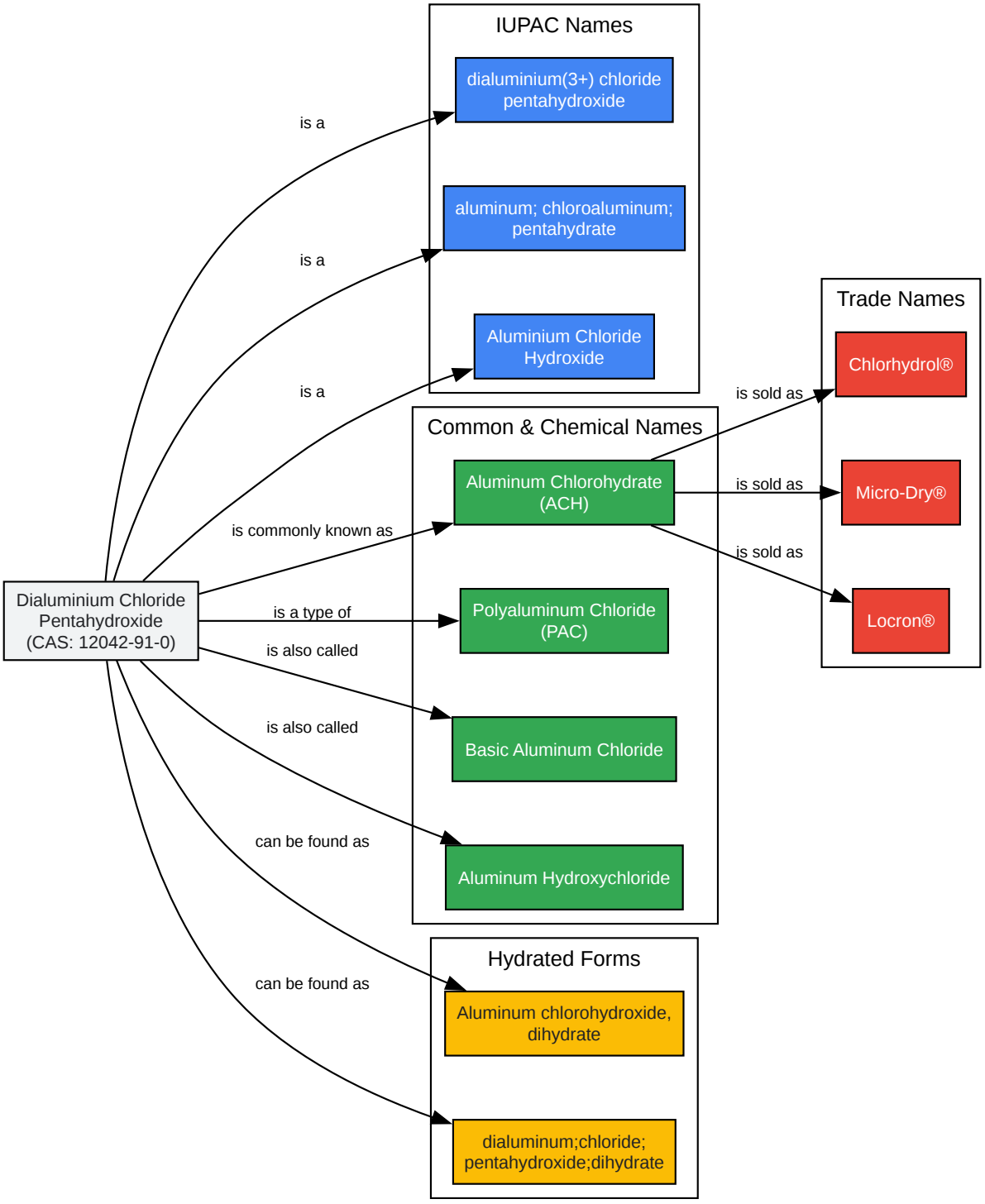
- High-Performance Liquid Chromatography (HPLC): Used to separate and quantify the different polymeric species of polyaluminum chloride.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Particularly 27Al NMR, is a powerful tool for characterizing the various aluminum species in solution.
- X-ray Diffraction (XRD): Employed to determine the crystalline structure of the solid forms of the compound.

Detailed experimental protocols for these techniques are highly specific to the instrumentation and the exact nature of the sample being analyzed and are beyond the scope of this guide. Researchers should consult specialized analytical chemistry literature for detailed methodologies.

Visualization of Synonym Relationships

The following diagram illustrates the relationship between the primary chemical name and its various synonyms, categorized for clarity.

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Caption: Relationship between **Dialuminium Chloride Pentahydroxide** and its synonyms.

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